

Practical guide to dissolving and storing Jak2-IN-10

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Compound of Interest

Compound Name: Jak2-IN-10

Cat. No.: B15614166

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Application Notes and Protocols for Jak2-IN-10

Audience: Researchers, scientists, and drug development professionals.

Introduction

Jak2-IN-10 is a potent and specific inhibitor of the Janus kinase 2 (JAK2), particularly the V617F mutant, with an IC₅₀ value of ≤ 10 nM[1][2]. The JAK-STAT signaling pathway is a critical regulator of cellular processes such as proliferation, differentiation, apoptosis, and immune responses[3][4][5]. Dysregulation of this pathway is implicated in various diseases, including myeloproliferative neoplasms and other cancers[6][7]. These application notes provide a practical guide for the dissolution and storage of **Jak2-IN-10** to ensure its stability and efficacy in research applications.

Chemical and Physical Properties

A summary of the key properties of **Jak2-IN-10** is provided in the table below.

Property	Value	Reference
Molecular Formula	C33H33D3FN9O2	[1][2]
Molecular Weight	612.71	[1][2]
Appearance	Solid, white to off-white powder	[2][8]
Purity	Typically ≥97%	[2]
Target	JAK2 V617F	[1][2]
IC50	≤10 nM	[1][2]

Solubility

While specific quantitative solubility data for **Jak2-IN-10** is not readily available, inhibitors of this class often exhibit limited solubility in aqueous solutions. Based on information for similar compounds, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions[9]. It is crucial to prepare a high-concentration stock solution in DMSO, which can then be further diluted in aqueous buffers or cell culture media for experiments. The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced artifacts.

Solvent	Recommended Use	Notes
DMSO	Preparation of stock solutions	A common solvent for similar kinase inhibitors.
Ethanol	Alternative for stock solutions	May be a viable alternative, but solubility should be confirmed[9].
Aqueous Buffers	Not recommended for initial dissolution	Jak2-IN-10 is expected to have poor solubility in aqueous solutions.

Storage Conditions

Proper storage of **Jak2-IN-10** is critical to maintain its stability and activity. Recommendations for storage of the compound in its solid form and in solution are provided below.

Form	Storage Temperature	Duration	Reference
Powder (Solid)	-20°C	3 years	[1][2]
In Solvent	-80°C	6 months	[1][2]
In Solvent	-20°C	1 month	[1][2]

Note: For solutions, it is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Jak2-IN-10 in DMSO

Materials:

- **Jak2-IN-10** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the vial of **Jak2-IN-10** powder to room temperature before opening to prevent moisture condensation.
- Calculate the volume of DMSO required to prepare a 10 mM stock solution. The molecular weight of **Jak2-IN-10** is 612.71 g/mol .
 - For 1 mg of **Jak2-IN-10**, the required volume of DMSO is calculated as follows:

- $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
- $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 612.71 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 163.2 \mu\text{L}$
- Carefully add the calculated volume of DMSO to the vial containing the **Jak2-IN-10** powder.
- Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming (to 37°C) and sonication can be used to aid dissolution if necessary.
- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1][2].

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM **Jak2-IN-10** stock solution in DMSO
- Sterile cell culture medium or assay buffer
- Sterile tubes for dilution

Procedure:

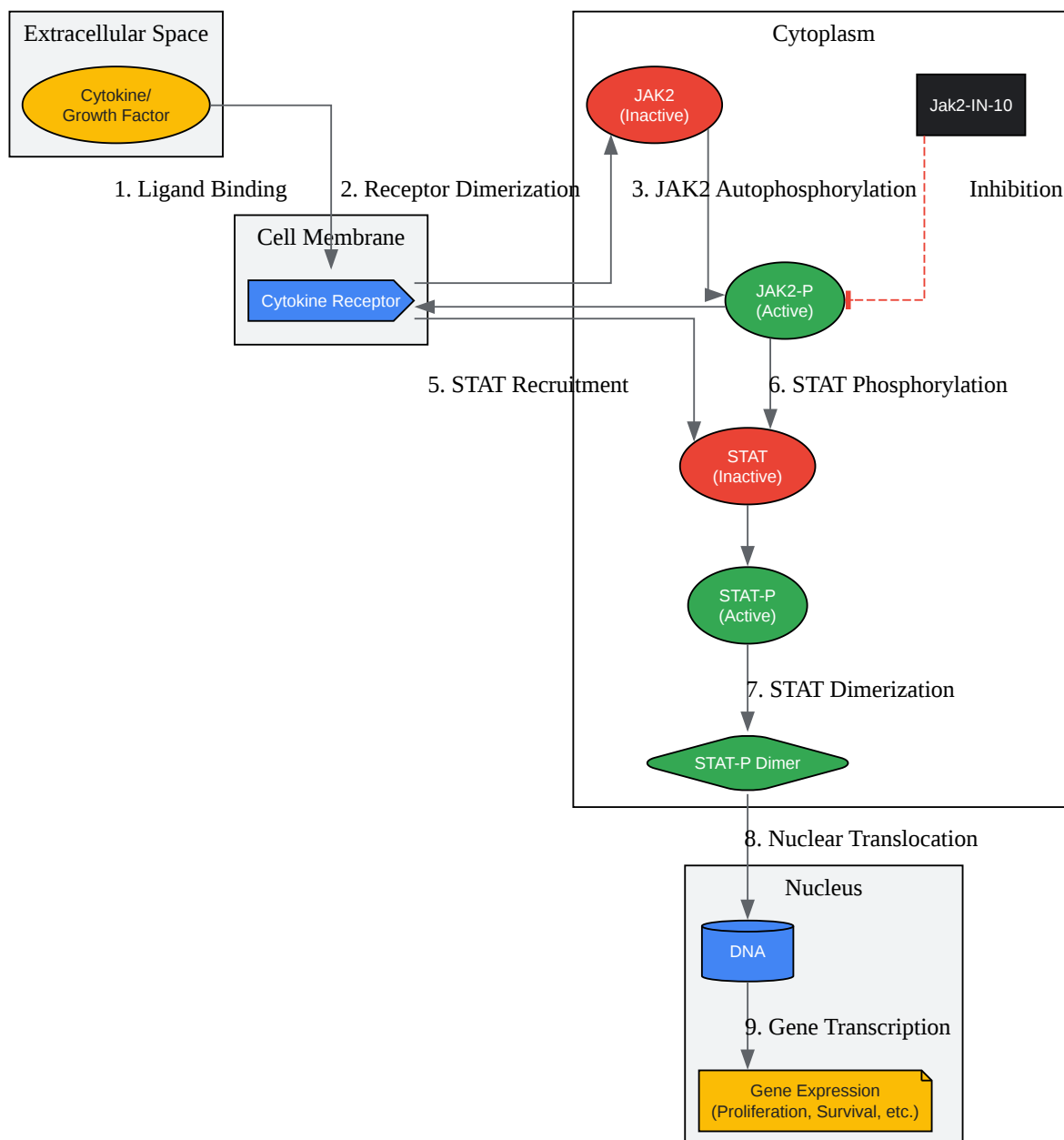
- Thaw a single-use aliquot of the 10 mM **Jak2-IN-10** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the working solution should be kept as low as possible (e.g., <0.5%) to minimize any potential effects on the cells.

- Ensure that the vehicle control (e.g., cells treated with medium containing the same final concentration of DMSO without the inhibitor) is included in your experimental design.
- Add the prepared working solutions to your cell cultures or assay plates.
- Incubate for the desired period as determined by your specific experimental protocol.

Visualizations

Jak2 Signaling Pathway

The Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) pathway is a principal signaling mechanism for a wide array of cytokines and growth factors[3][5]. Upon ligand binding, receptor-associated JAKs are activated, leading to the phosphorylation of STAT proteins. These phosphorylated STATs then translocate to the nucleus to regulate gene expression, influencing critical cellular functions like cell growth, proliferation, and differentiation[4][10].

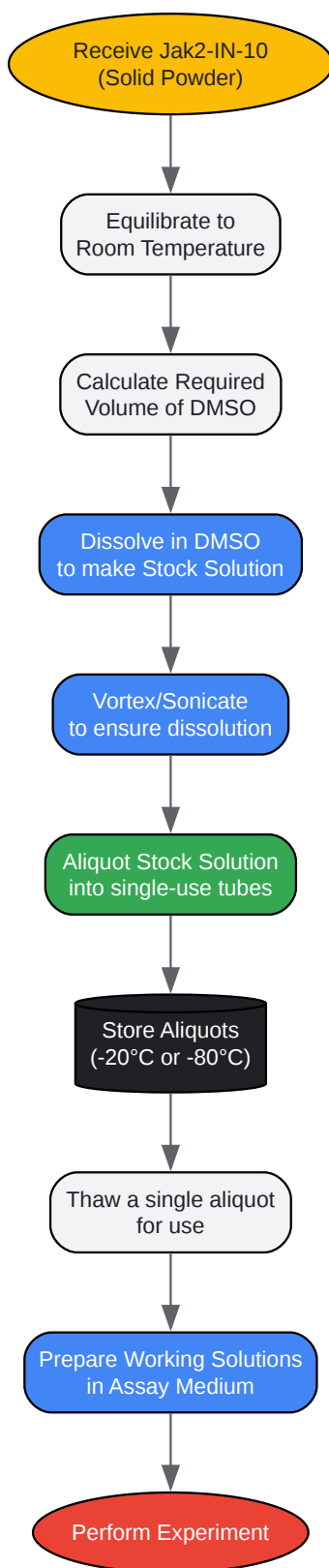


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Caption: The Jak2-STAT signaling pathway and the inhibitory action of **Jak2-IN-10**.

Experimental Workflow: Dissolving and Storing Jak2-IN-10

The following workflow diagram outlines the key steps for the proper handling of **Jak2-IN-10**, from receiving the compound to its use in experiments.



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Caption: Workflow for the preparation and storage of **Jak2-IN-10** solutions.

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